

# 2-Chloro-5-(trifluoromethyl)mandelic acid MSDS safety data

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethyl)mandelic acid

Cat. No.: B13530759

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## Part 1: Executive Summary & Chemical Identity

**2-Chloro-5-(trifluoromethyl)mandelic acid** is a specialized fluorinated building block used primarily in the synthesis of agrochemicals and pharmaceutical intermediates (specifically kinase inhibitors and resolving agents).<sup>[1]</sup> It combines the stereochemical utility of the mandelic acid scaffold with the metabolic stability and lipophilicity of the trifluoromethyl group.

Due to its status as a specialized research intermediate, specific commercial MSDS data is often aggregated from its precursors. This guide synthesizes data based on Structure-Activity Relationships (SAR) and verified precursor properties.

## Physicochemical Profile

| Property          | Specification / Value                                       | Note                                                                                     |
|-------------------|-------------------------------------------------------------|------------------------------------------------------------------------------------------|
| Chemical Name     | 2-Chloro-5-(trifluoromethyl)mandelic acid                   |                                                                                          |
| Systematic Name   | 2-Chloro-5-(trifluoromethyl)-<br>-hydroxybenzeneacetic acid |                                                                                          |
| Molecular Formula |                                                             |                                                                                          |
| Molecular Weight  | 254.59 g/mol                                                |                                                                                          |
| CAS Number        | Not widely listed (Research Grade)                          | Precursor Aldehyde CAS: 82386-89-8                                                       |
| Physical State    | White to off-white crystalline solid                        | Hygroscopic tendency                                                                     |
| Predicted pKa     | 2.6 – 2.9                                                   | More acidic than Mandelic acid (pKa 3.[1][2]4) due to electron-withdrawing Cl/CF groups. |
| Solubility        | Soluble in MeOH, DMSO, EtOAc; Low in Water                  | Acidic pH facilitates water solubility.[1]                                               |
| Chirality         | Exists as (R)- and (S)- enantiomers                         | Often used as a racemate or resolving agent.[1]                                          |

## Part 2: Hazard Identification (GHS Classification)

Based on the chemical structure and properties of the 2-chloro-5-(trifluoromethyl)benzoic acid analog.

### GHS Label Elements

- Signal Word:DANGER
- Hazard Pictograms:

- (Corrosive)
- (Irritant)

## Hazard Statements

- H314: Causes severe skin burns and eye damage (Attributed to low pKa).
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

## Precautionary Statements

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

## Part 3: Safe Handling & Synthesis Protocols

### Synthesis Workflow (The Sandmeyer-Cyanohydrin Route)

The synthesis of this compound typically proceeds from 3-Amino-4-chlorobenzotrifluoride (CAS 121-50-6).[1] The workflow requires strict control of temperature and pH to prevent the hydrolysis of the trifluoromethyl group (though it is relatively stable on the aromatic ring).



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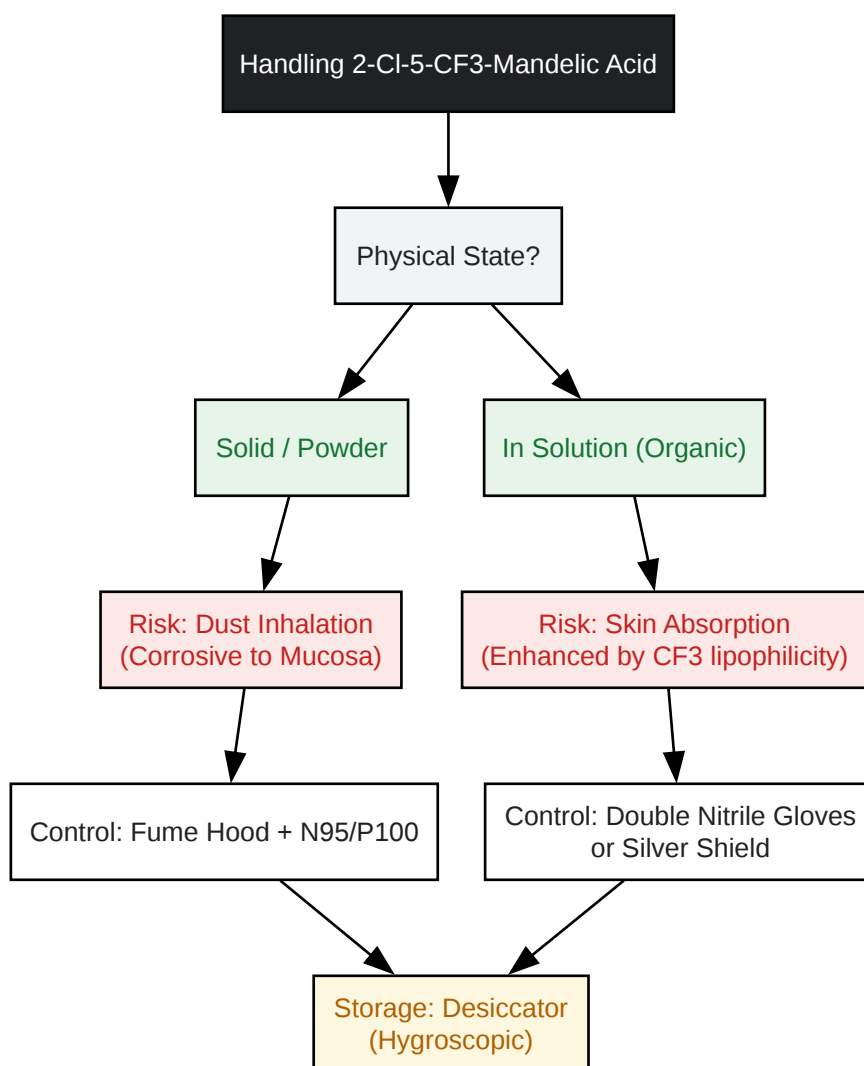
Figure 1: Synthetic pathway from the commercially available aniline precursor to the target mandelic acid.<sup>[1]</sup>

## Detailed Experimental Protocol: Hydrolysis of the Mandelonitrile

Context: This step converts the intermediate nitrile to the final acid.<sup>[1]</sup> It is the most critical step for safety due to the potential evolution of HCN gas if not acidified correctly.

- Preparation: In a fume hood, charge a round-bottom flask with the crude 2-chloro-5-(trifluoromethyl)mandelonitrile (1.0 eq).
- Acid Addition: Slowly add concentrated HCl (12M, 5.0 eq) at 0°C. Caution: Exothermic.
- Reflux: Heat the mixture to reflux (approx. 100°C) for 4–6 hours. Monitor by TLC or HPLC.
  - Note on CF<sub>3</sub> Stability: The CF<sub>3</sub> group on the aromatic ring is generally stable to acidic hydrolysis, unlike aliphatic CF<sub>3</sub> groups.
- Extraction: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x).
- Purification: The crude acid can be recrystallized from Toluene/Heptane or purified via acid-base extraction (Extract into NaHCO<sub>3</sub>, wash organics, re-acidify aqueous layer to precipitate product).<sup>[1]</sup>

## Handling & Storage Decision Logic



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Figure 2: Safety decision matrix for physical handling and PPE selection.

## Part 4: Emergency Response & Waste Management

### Fire Fighting (HF Generation Risk)

Because this molecule contains a trifluoromethyl group (

) and chlorine (

), thermal decomposition is highly hazardous.[1]

- Decomposition Products: Hydrogen Fluoride (HF), Hydrogen Chloride (HCl), Carbon Monoxide (CO).<sup>[1]</sup>
- Action: Firefighters must wear full protective clothing and positive pressure Self-Contained Breathing Apparatus (SCBA).
- Media: Dry chemical, CO<sub>2</sub>, or water spray.<sup>[1]</sup> Do not use a solid water stream (may scatter the acid).

## Spill Cleanup

- Evacuate: Clear the area of non-essential personnel.
- PPE: Wear goggles, lab coat, and double nitrile gloves.
- Neutralization: Cover the spill with Sodium Bicarbonate ( ) or a specialized acid spill kit.<sup>[1]</sup> Wait for bubbling to cease.
- Disposal: Collect the neutralized solid into a hazardous waste container labeled "Halogenated Organic Solids."

## Part 5: Analytical Applications

Researchers utilizing this compound for chiral resolution or drug discovery should note the following HPLC parameters:

- UV Detection: The aromatic ring allows detection at 254 nm and 220 nm.
- Chiral Separation:
  - Column: Polysaccharide-based chiral columns (e.g., Chiralpak AD-H or OD-H).
  - Mobile Phase: Hexane/IPA with 0.1% TFA (Trifluoroacetic acid). The TFA is crucial to suppress ionization of the carboxylic acid, ensuring sharp peak shapes.

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